

Introduction: The Significance of Isothiazole-3-carboxylic Acid

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Compound of Interest

Compound Name: *Isothiazole-3-carboxylic acid*

Cat. No.: *B1296636*

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Isothiazole, a five-membered aromatic heterocycle containing adjacent nitrogen and sulfur atoms, is a privileged scaffold in modern drug discovery.^{[1][2]} Its derivatives exhibit a wide spectrum of biological activities, including anti-inflammatory, anticancer, and anti-HIV properties.^{[3][4]} **Isothiazole-3-carboxylic acid** (CAS No. 4576-90-3) serves as a crucial starting material and intermediate for the synthesis of these complex bioactive molecules.^{[5][6]}

The precise determination of its physicochemical properties, such as melting and boiling points, is not a trivial academic exercise. These parameters are critical for:

- **Purity Assessment:** A sharp melting point range is a primary indicator of sample purity.
- **Process Development:** Boiling point data is essential for designing purification protocols like distillation.
- **Material Science:** Thermal properties dictate storage conditions, handling procedures, and formulation strategies.
- **Structural Confirmation:** These physical constants serve as foundational data points in the comprehensive characterization of the molecule.

Physicochemical Properties of Isothiazole-3-carboxylic Acid

The physical properties of **isothiazole-3-carboxylic acid** are dictated by its unique molecular structure, which combines an aromatic isothiazole ring with a carboxylic acid functional group. This combination allows for strong intermolecular forces, significantly influencing its melting and boiling behavior.

Property	Value	Source
Molecular Formula	C ₄ H ₃ NO ₂ S	[6][7]
Molecular Weight	129.14 g/mol	[6][7]
Melting Point	Data not readily available in cited literature.	
Boiling Point	178°C at 760 mmHg	[7]

Expert Analysis:

The presence of the carboxylic acid group is the dominant factor governing the high boiling point of this compound. Like other carboxylic acids, **isothiazole-3-carboxylic acid** can form strong intermolecular hydrogen-bonded dimers.[8][9] This dimerization effectively doubles the molecular weight, requiring significantly more energy to transition the substance from the liquid to the gaseous phase.

While the exact melting point is not specified in the available literature, we can infer that it would be a relatively high-melting solid at room temperature. This is characteristic of aromatic carboxylic acids, which benefit from strong hydrogen bonding and efficient crystal lattice packing. For context, the isomeric thiazole-2-carboxylic acid has a reported melting point of 95-118 °C.

Experimental Determination of Thermal Properties

Accurate and reproducible determination of melting and boiling points requires meticulous experimental technique. The following protocols are standard in the field and are designed to be self-validating.

Melting Point Determination: The Capillary Method

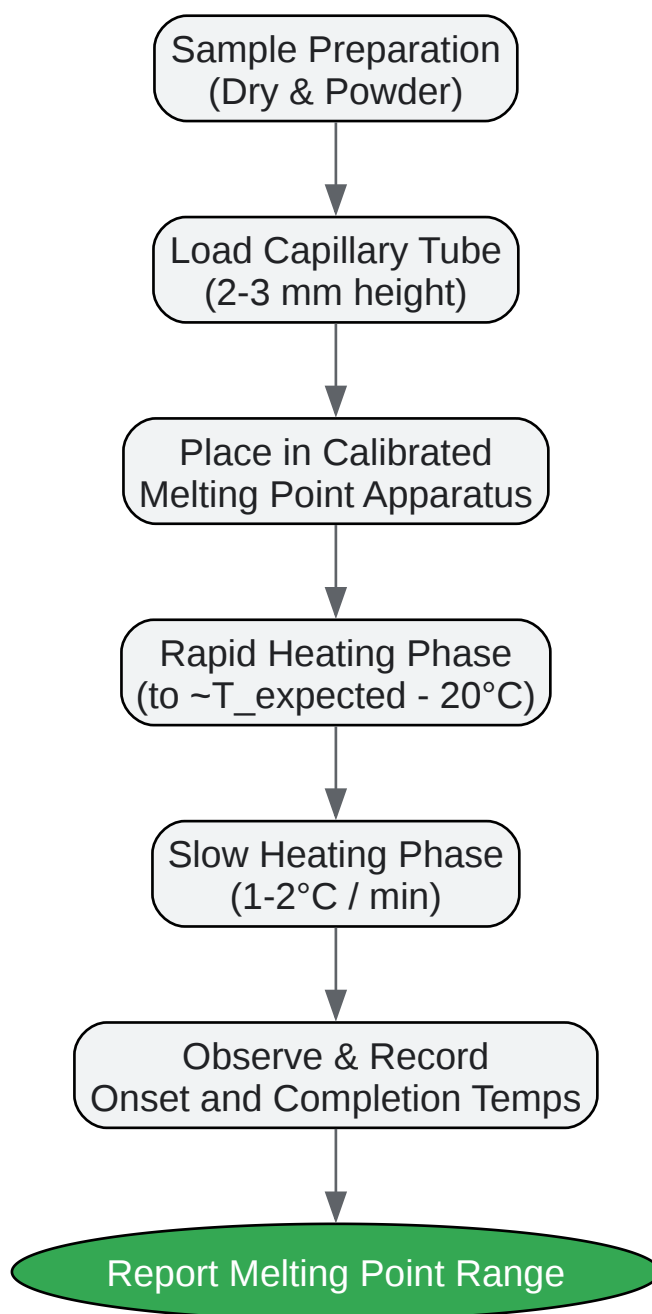
This method relies on the visual observation of the phase transition from solid to liquid within a controlled temperature gradient.

Methodology:

- **Sample Preparation:** Ensure the **isothiazole-3-carboxylic acid** sample is completely dry and finely powdered to ensure uniform packing.
- **Capillary Loading:** Load a small amount of the powdered sample into a capillary tube (sealed at one end) to a height of 2-3 mm. Pack the sample tightly by tapping the tube.
- **Apparatus Setup:** Place the capillary tube in a calibrated melting point apparatus (such as a Thiele tube with mineral oil or a digital instrument). The thermometer or sensor must be positioned correctly relative to the sample.
- **Heating:** Heat the apparatus rapidly to a temperature approximately 15-20°C below the expected melting point.
- **Data Acquisition:** Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). The range between these two temperatures is the melting point range.

Causality and Trustworthiness: A pure substance will exhibit a sharp melting range (typically < 2°C). Impurities disrupt the crystal lattice, leading to a depression and broadening of the melting point range. Therefore, this method serves as a crucial validation step for sample purity.

Workflow for Melting Point Determination



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Caption: Workflow for determining melting point via the capillary method.

Boiling Point Determination: Micro-Boiling Point Method

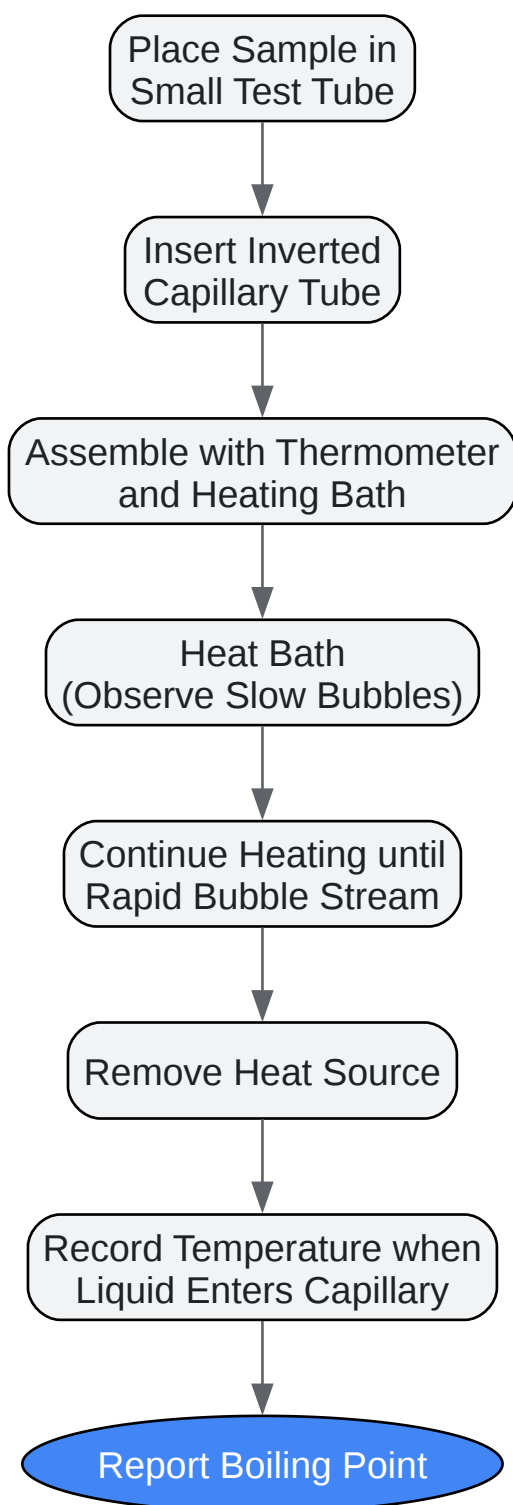
Given that **isothiazole-3-carboxylic acid** is often synthesized in small research quantities, a micro-boiling point determination is often the most practical approach.

Methodology:

- **Apparatus Setup:** Add a few drops of the liquid sample into a small-diameter test tube (e.g., a Durham tube).
- **Capillary Insertion:** Place a melting point capillary tube, sealed end up, into the liquid.
- **Heating Assembly:** Attach the test tube to a thermometer and immerse the assembly in a heating bath (e.g., a Thiele tube). The sample should be level with the thermometer bulb.
- **Heating:** Heat the bath. As the temperature rises, air trapped in the capillary will expand and exit as a slow stream of bubbles.
- **Equilibrium Identification:** Continue heating until the stream of bubbles becomes rapid and continuous. This indicates the liquid has reached its boiling point.
- **Data Acquisition:** Remove the heat source. The liquid will begin to cool. The exact boiling point is the temperature at which the bubble stream stops and the liquid just begins to enter the capillary tube. At this moment, the external atmospheric pressure is equal to the vapor pressure of the substance.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a correction may be necessary for the highest accuracy.

Causality and Trustworthiness: This method is self-validating because the boiling point is identified by a distinct physical event—the point of equilibrium between the vapor pressure of the liquid and the external pressure. This ensures a precise measurement independent of the heating rate during the cooling phase.

Workflow for Micro-Boiling Point Determination



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Caption: Workflow for micro-scale boiling point determination.

Conclusion

Isothiazole-3-carboxylic acid is a valuable chemical entity with a reported boiling point of 178°C, a value largely attributable to strong intermolecular hydrogen bonding. While its melting point is not documented in readily accessible literature, established experimental protocols for melting and boiling point determination are crucial for any researcher working with this compound. The methodologies detailed in this guide provide a robust framework for verifying the purity and confirming the identity of **isothiazole-3-carboxylic acid**, ensuring data integrity for subsequent research and development activities.

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